



An In-Depth Technical Guide to Isovalerophenone

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This technical guide provides a comprehensive overview of the core physicochemical properties of **isovalerophenone**, also known as 3-methyl-1-phenyl-1-butanone. This document is intended to serve as a foundational resource for professionals engaged in chemical research and drug development.

Core Chemical Data

Isovalerophenone is an aromatic ketone. The fundamental quantitative data for this compound are summarized in the table below, providing a quick reference for experimental and theoretical applications.

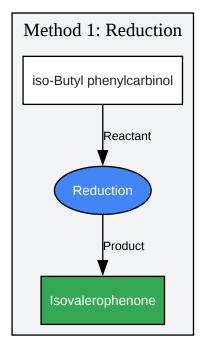


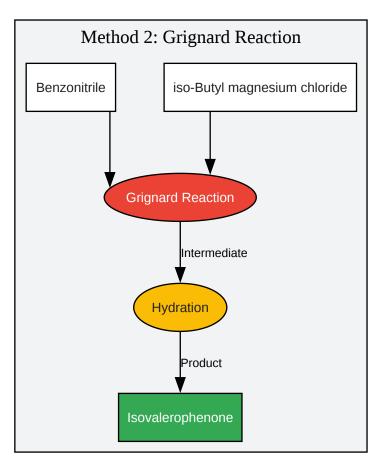
Property	Value	Citations
Molecular Formula	C11H14O	[1][2]
Molecular Weight	162.23 g/mol	[1][3][4]
Monoisotopic Mass	162.104465066 Da	[1][2]
CAS Number	582-62-7	[1][2]
Density	0.966 g/mL at 25 °C	[3][4][5]
Boiling Point	72-74 °C at 3 mmHg	[3][4][5]
Refractive Index	n20/D 1.512	[3][4][5]
Linear Formula	C ₆ H ₅ COCH ₂ CH(CH ₃) ₂	[4]
SMILES	CC(C)CC(=O)c1ccccc1	[4]
InChI	1S/C11H14O/c1-9(2)8- 11(12)10-6-4-3-5-7-10/h3- 7,9H,8H2,1-2H3	[4]
InChIKey	HEOVGVNITGAUKL- UHFFFAOYSA-N	[2][4]

Production Methods

While detailed experimental protocols for the synthesis of **isovalerophenone** are proprietary and vary by manufacturer, two primary production methods are cited in the literature.[3] The logical workflow for these syntheses can be visualized as follows.







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Figure 1: Synthesis pathways of Isovalerophenone.

A detailed experimental protocol for a specific synthesis is not publicly available. However, a general procedure for a Friedel-Crafts acylation, a common method for synthesizing aryl ketones, would involve the following steps. Please note, this is a generalized protocol and would require optimization for the specific synthesis of **isovalerophenone**.

Generalized Experimental Protocol: Friedel-Crafts Acylation

Reaction Setup: A reaction flask equipped with a magnetic stirrer, a dropping funnel, and a
reflux condenser is charged with a Lewis acid catalyst (e.g., aluminum chloride) and a
suitable anhydrous solvent (e.g., dichloromethane) under an inert atmosphere (e.g.,
nitrogen).



- Addition of Acylating Agent: The acylating agent (e.g., isovaleryl chloride) is dissolved in the anhydrous solvent and added dropwise to the stirred suspension of the Lewis acid at a controlled temperature (typically 0-5 °C).
- Addition of Aromatic Substrate: The aromatic substrate (e.g., benzene) is then added dropwise to the reaction mixture, maintaining the controlled temperature.
- Reaction Progression: The reaction mixture is allowed to warm to room temperature and stirred for a specified period until the reaction is complete, which can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: The reaction is quenched by carefully pouring the mixture into ice-cold water or a
 dilute acid solution. The organic layer is separated, and the aqueous layer is extracted with
 an organic solvent. The combined organic layers are washed with a neutralizing agent (e.g.,
 sodium bicarbonate solution) and brine, then dried over an anhydrous drying agent (e.g.,
 magnesium sulfate).
- Purification: The solvent is removed under reduced pressure, and the crude product is purified by a suitable method, such as distillation or column chromatography, to yield the pure isovalerophenone.

This document serves as a foundational guide. For specific applications, further consultation of peer-reviewed literature and safety data sheets is strongly recommended.

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